

# magnesium acetate anhydrous versus tetrahydrate properties

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## Compound of Interest

Compound Name: Magnesium acetate

Cat. No.: B085918

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An In-depth Technical Guide to the Properties of **Magnesium Acetate**: Anhydrous vs. Tetrahydrate

For researchers, scientists, and drug development professionals, selecting the appropriate salt form of a compound is a critical decision that can impact stability, solubility, and bioavailability.

**Magnesium acetate**, a key source of magnesium ions, is commonly available in two forms: anhydrous ( $\text{Mg}(\text{C}_2\text{H}_3\text{O}_2)_2$ ) and tetrahydrate ( $\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$ ). Understanding the distinct physical and chemical properties of each is essential for successful formulation and application. This guide provides a detailed comparison of these two forms, including their physicochemical properties, methods of characterization, and applications in research and pharmaceutical development.

## Core Physicochemical Properties: A Comparative Analysis

The primary distinction between the two forms is the presence of four molecules of water of crystallization in the tetrahydrate form.<sup>[1]</sup> This hydration significantly influences the compound's molecular weight, thermal stability, and crystal structure. Both forms present as white, hygroscopic crystals with a faint odor of acetic acid and are readily soluble in water.<sup>[1][2]</sup> The anhydrous form, being deliquescent, has a strong affinity for moisture and must be stored accordingly to prevent hydration.<sup>[1][3]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative properties of **magnesium acetate** anhydrous and tetrahydrate, compiled from various sources.

Table 1: General and Physical Properties

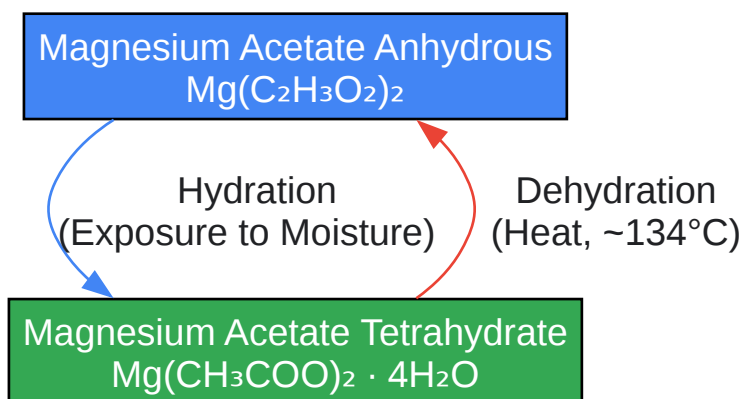
Property	Magnesium Acetate Anhydrous	Magnesium Acetate Tetrahydrate
CAS Number	142-72-3[1]	16674-78-5[1]
Chemical Formula	$\text{Mg}(\text{C}_2\text{H}_3\text{O}_2)_2$ [1]	$\text{Mg}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$ [1]
Molecular Weight	142.39 g/mol [2][4]	214.45 g/mol [5]
Appearance	White, crystalline, deliquescent solid[3][6]	Colorless monoclinic crystals or white crystalline powder[7][8][9]
Density	1.507 g/cm <sup>3</sup> (alpha-form), 1.502 g/cm <sup>3</sup> (beta-form)[8]	1.454 g/cm <sup>3</sup> [5][8][9]
Crystal Structure	Orthorhombic (alpha-form), Triclinic (beta-form)[8]	Monoclinic[9][10]

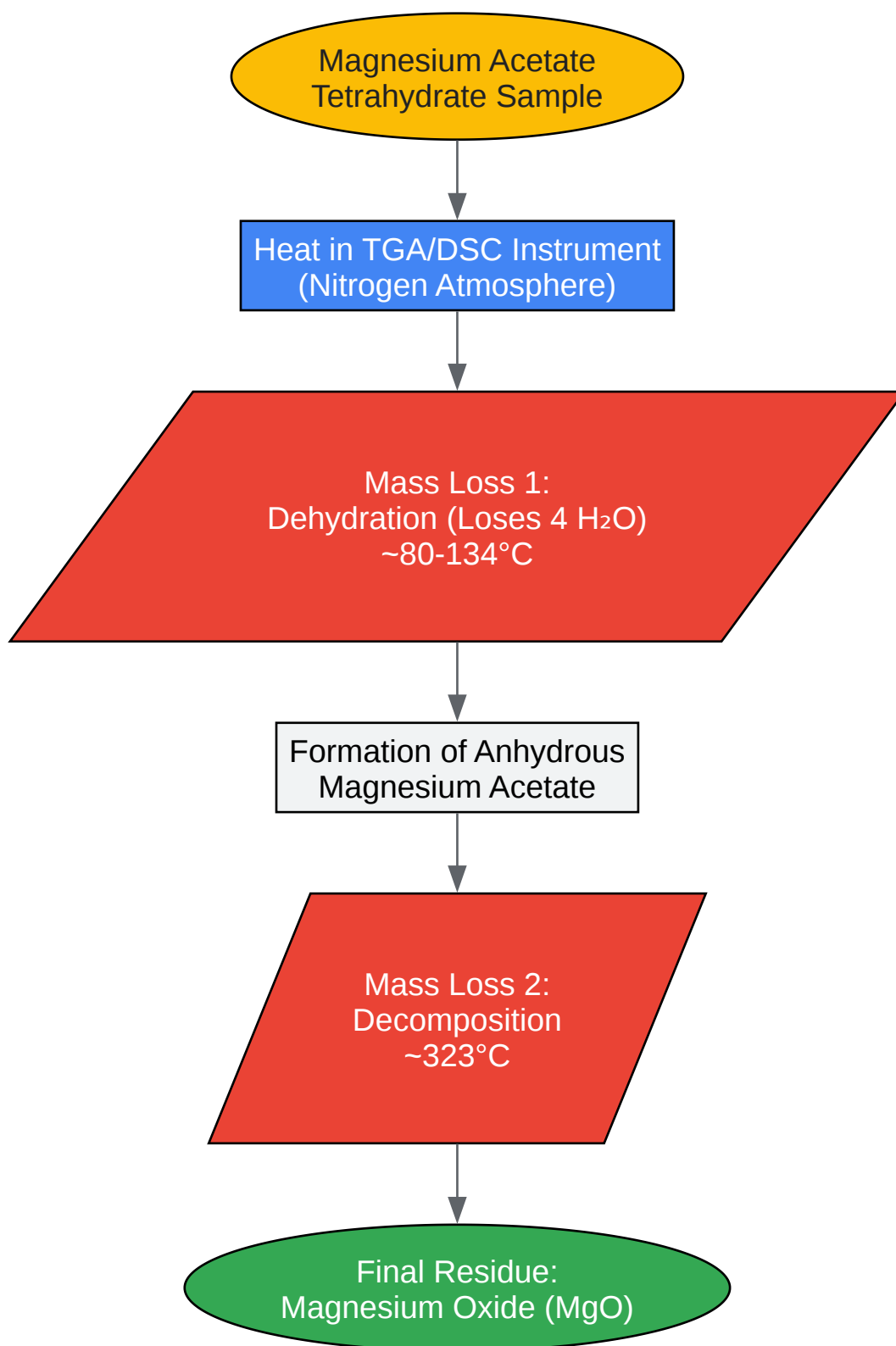
Table 2: Thermal and Solubility Properties

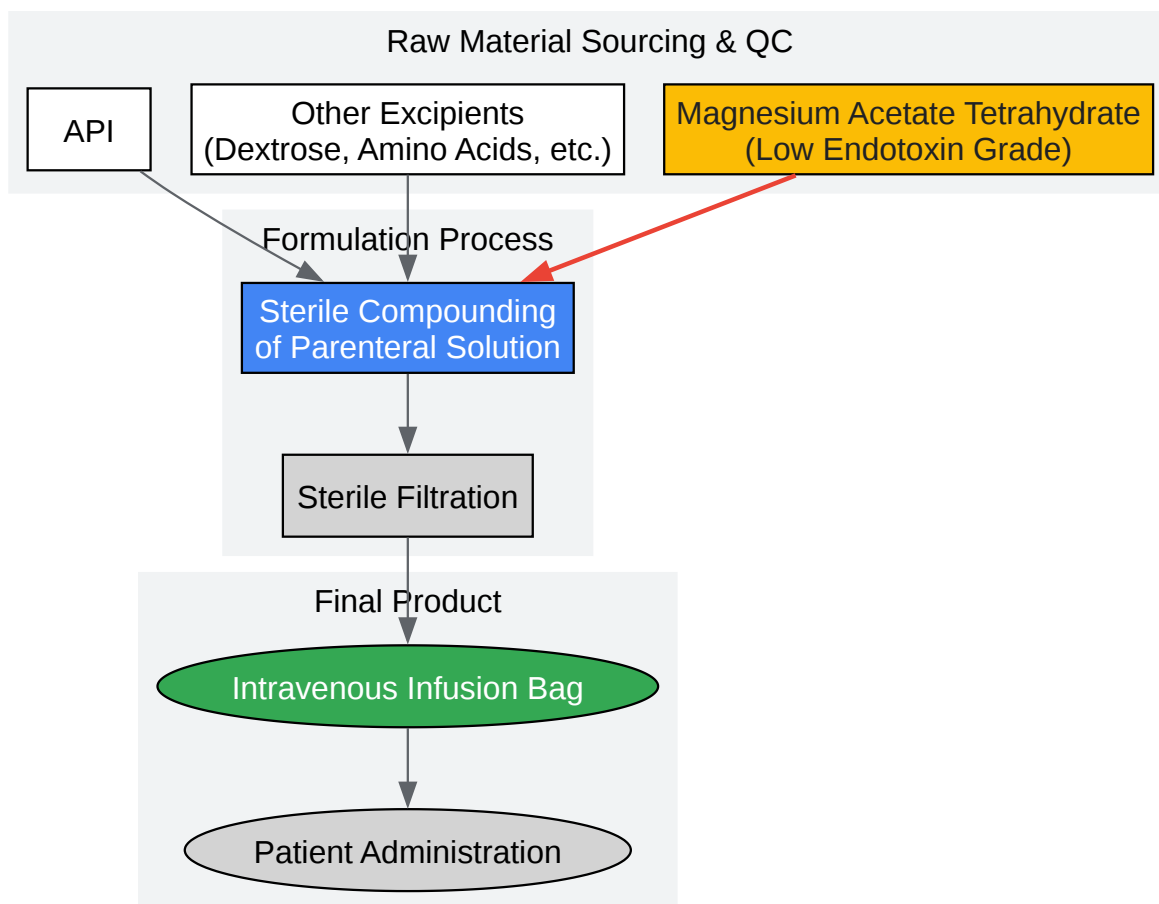
Property	Magnesium Acetate Anhydrous	Magnesium Acetate Tetrahydrate
Melting Point	323 °C (Decomposes)[4][8]	80 °C[1][8][9][11]
Decomposition	Decomposes to magnesium oxide (MgO) upon heating[1][3]	Dehydrates to anhydrous salt at 134 °C; further heating leads to decomposition into MgO[8][9][12]
Water Solubility	Freely soluble[4][6]	Highly soluble (120 g/100 mL at 15 °C)[8][9]
Other Solubilities	Freely soluble in alcohol[4]	Very soluble in methanol and ethanol[8][9]
pH of Solution	~8 - 10 (1% solution)[6]	7.5 - 8.5 (5% solution)[7]

## Relationship Between Anhydrous and Tetrahydrate Forms

The two forms are interconvertible through hydration and dehydration processes. The tetrahydrate, when heated, loses its water molecules to form the anhydrous salt before eventual decomposition. Conversely, the anhydrous form readily absorbs atmospheric moisture to become hydrated.







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